

Application Notes and Protocols for the Preparation of Arcaine Sulfate Stock Solutions

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Compound of Interest

Compound Name: Arcaine sulfate

Cat. No.: B081960

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Introduction

Arcaine sulfate is a potent pharmacological agent frequently utilized in neuroscience research. It functions as a competitive antagonist at the polyamine site of the N-methyl-D-aspartate (NMDA) receptor and also acts as an inhibitor of nitric oxide synthase (NOS).^{[1][2]} These properties make it a valuable tool for investigating glutamatergic neurotransmission, synaptic plasticity, and the role of nitric oxide signaling in various physiological and pathological processes. Accurate and consistent preparation of **Arcaine sulfate** stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Arcaine sulfate** stock solutions.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Arcaine sulfate** is presented in the table below.

Property	Value
Synonyms	1,4-Diguanidinobutane sulfate salt, N,N'-1,4-Butanediylbisguanidine sulfate[3][4]
CAS Number	14923-17-2
Molecular Formula	C ₆ H ₁₆ N ₆ ·H ₂ SO ₄
Molecular Weight	270.31 g/mol
Appearance	White crystalline solid
Purity	≥95% to >99% (depending on supplier)
Solubility	Soluble in water (up to 25 mM), PBS (pH 7.2) at 1 mg/ml, and 1 M NaOH at 50 mg/mL. Insoluble in ethanol.
Storage (Solid)	Room temperature

Experimental Protocols

Preparation of a 10 mM Arcaine Sulfate Stock Solution in Water

This protocol describes the preparation of a 10 mM aqueous stock solution of **Arcaine sulfate**.

Materials:

- **Arcaine sulfate** powder
- Nuclease-free water
- Calibrated analytical balance
- Appropriate volumetric flask (e.g., 10 mL)
- Magnetic stirrer and stir bar
- Sterile conical tubes (e.g., 1.5 mL or 2 mL microcentrifuge tubes)

- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of **Arcaine sulfate**:
 - To prepare 10 mL of a 10 mM stock solution, use the following calculation:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 270.31 \text{ g/mol}$
 - $\text{Mass (g)} = 0.0027031 \text{ g} = 2.70 \text{ mg}$
- Weigh the **Arcaine sulfate**:
 - Tare a clean, dry weigh boat on the analytical balance.
 - Carefully weigh out 2.70 mg of **Arcaine sulfate** powder.
- Dissolve the **Arcaine sulfate**:
 - Transfer the weighed powder to the 10 mL volumetric flask.
 - Add approximately 7-8 mL of nuclease-free water to the flask.
 - Place a magnetic stir bar in the flask and stir on a magnetic stirrer until the solid is completely dissolved. The solution should be clear and colorless. To aid dissolution, the tube can be warmed to 37°C and sonicated for a short period.
- Adjust the final volume:
 - Once fully dissolved, carefully add nuclease-free water to the 10 mL mark on the volumetric flask.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Aliquot and store:

- Dispense the stock solution into sterile microcentrifuge tubes in volumes appropriate for your experimental needs to avoid repeated freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, and date of preparation.

Storage and Stability of Stock Solutions

Proper storage is crucial to maintain the integrity of the **Arcaine sulfate** stock solution.

Storage Condition	Duration	Notes
-20°C	Up to 1 month	Recommended for short to medium-term storage.
-80°C	Up to 6 months	Recommended for long-term storage.

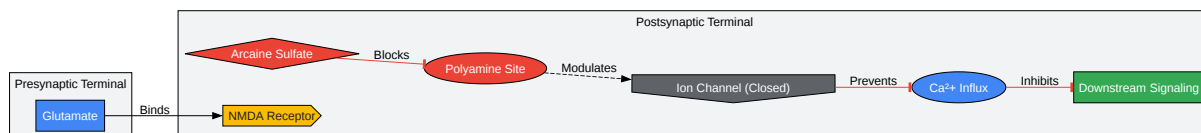
Important Handling Notes:

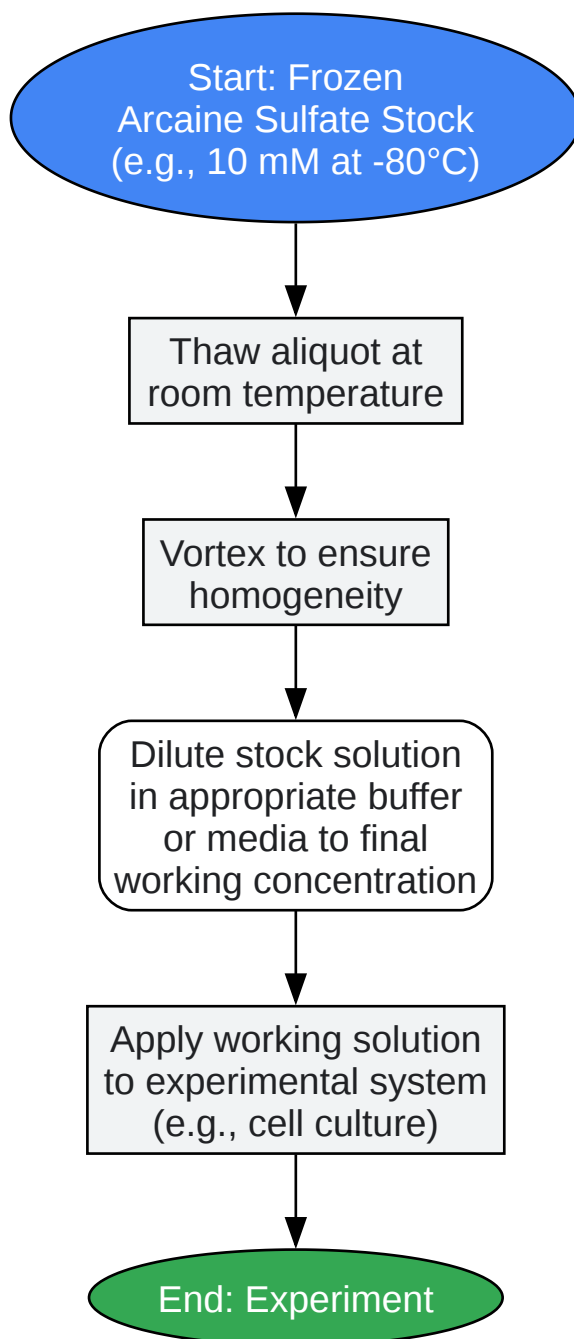
- It is recommended to prepare and use solutions on the same day if possible.
- Before use, thaw the frozen aliquots at room temperature and ensure any precipitate is fully redissolved.
- Avoid repeated freeze-thaw cycles as this can degrade the compound.

Signaling Pathways and Experimental Workflows

Arcaine Sulfate Inhibition of the NMDA Receptor

Arcaine sulfate competitively antagonizes the polyamine binding site on the NMDA receptor, thereby inhibiting its function. This is a key mechanism in its role in modulating synaptic transmission.





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